8,10-Heneicosadiynoic Acid: Technical Guide to Discovery & Application

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Compound of Interest

Compound Name:	*8,10-Heneicosadiynoic acid*
CAS No.:	*174063-95-7*
Cat. No.:	*B060590*

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Part 1: Executive Summary & Chemical Identity

8,10-Heneicosadiynoic acid (HCDA) is a synthetic, photo-polymerizable fatty acid belonging to the class of diacetylenic lipids.[1] Unlike its naturally occurring analogs (e.g., arachidonic acid) or its more common synthetic cousin (10,12-pentacosadiynoic acid, PCDA), HCDA was engineered with a specific chain length (C21) and diacetylene position (8,10) to manipulate its phase transition temperature (

).

This molecular tuning allows HCDA-based polymers to undergo chromatic transitions (Blue-to-Red) at lower temperatures (~52°C) compared to PCDA (~65°C), making it critical for physiological sensing applications such as human sweat pore mapping and low-temperature thermochromic sensors.

Chemical Specifications Table

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Property	Specification
IUPAC Name	Henicosa-8,10-diynoic acid
Common Name	8,10-Heneicosadiynoic acid (HCDA)
CAS Number	174063-95-7
Molecular Formula	
Molecular Weight	318.50 g/mol
Melting Point ( )	51–52 °C
Polymerization	Topochemical 1,4-addition via UV (254 nm)
Chromatic Phase	Blue (Polymer) Red (Perturbed)

Part 2: Historical Genesis & Discovery Context[4]

The Wegner Foundation (1969)

The history of HCDA is rooted in the seminal work of Gerhard Wegner in 1969. Wegner discovered the topochemical polymerization of diacetylenes, establishing that monomers packed in a specific crystalline lattice could polymerize under UV light to form a conjugated ene-yne backbone. This discovery launched the field of polydiacetylenes (PDAs).

Evolution of Chain Length Tuning (1980s–1990s)

Early research focused on 10,12-pentacosadiynoic acid (PCDA) because its long alkyl tail (C25) facilitated stable Langmuir-Blodgett monolayers and robust liposomes. However, the high phase transition temperature of PCDA polymers (>60°C) limited their utility in biological sensing.

Researchers, including groups led by D. Chapman and H. Ringsdorf, began synthesizing homologous series of diacetylenic lipids to tune this transition temperature. HCDA (C21) was

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identified as a critical variant. By shortening the chain length and shifting the diacetylene moiety to the 8,10 position, scientists achieved a lipid that:

- Retained the ability to self-assemble into vesicles and films.
- Possessed a "melting" point closer to biological systems.
- Exhibited higher sensitivity to external stimuli (solvents, ions, temperature) due to less rigid packing than C25 analogs.

Part 3: Synthesis & Methodology[5][6][7][8]

The synthesis of **8,10-Heneicosadiynoic acid** is a classic example of asymmetric diacetylene construction, typically employing the Cadiot-Chodkiewicz coupling reaction. This copper-catalyzed cycle couples a terminal alkyne with a halo-alkyne.

Retrosynthetic Analysis

To construct the C21 backbone with the diyne at 8,10:

- Fragment A (Head): Requires a carboxylic acid with 7 carbons preceding the triple bond.

  8-Nonynoic acid (

).
- Fragment B (Tail): Requires a hydrophobic tail to complete the C21 chain.

  .

  1-Dodecyne (

).

Step-by-Step Synthesis Protocol

Reaction: Cadiot-Chodkiewicz Coupling Catalyst: CuCl (Copper(I) chloride) / Hydroxylamine hydrochloride Solvent: Methanol / Ethylamine (aq)

- Bromination of Alkyne (Fragment B):

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- Reagent: 1-Dodecyne is treated with N-bromosuccinimide (NBS) and

  to yield 1-bromo-1-dodecyne.
- Purpose: Creates the electrophilic partner for the coupling.

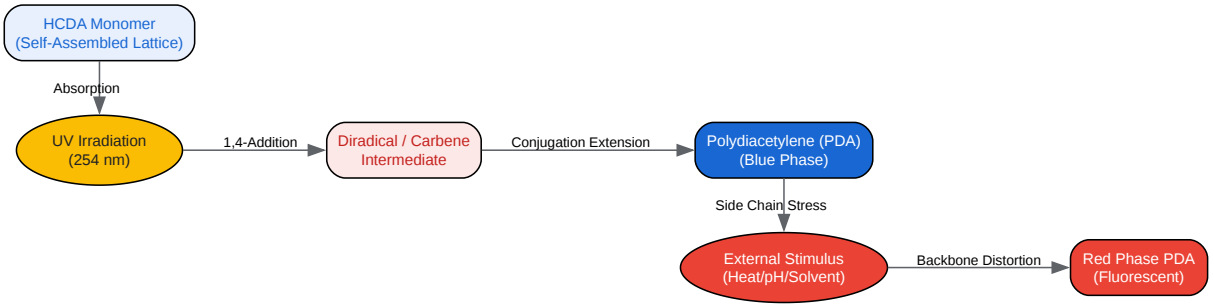
- Coupling Reaction:
  - Setup: Dissolve 8-Nonynoic acid in a solution of aqueous ethylamine (70%) and methanol.
  - Catalysis: Add CuCl (catalytic amount) and hydroxylamine hydrochloride (reducing agent to maintain Cu(I)).
  - Addition: Dropwise addition of 1-bromo-1-dodecyne under nitrogen atmosphere at 10–20°C.
  - Mechanism:[2][3] The terminal alkyne of the acid attacks the brominated alkyne mediated by the copper center.
- Purification:
  - Acidify the mixture with dilute HCl to precipitate the fatty acid.
  - Extract with diethyl ether or ethyl acetate.
  - Recrystallize from hexane/petroleum ether to isolate pure HCDA crystals (white solid, mp 51-52°C).

Part 4: Polymerization & Mechanism

Upon exposure to UV irradiation (254 nm), HCDA monomers self-assembled in a lattice undergo 1,4-addition polymerization. This process does not require chemical initiators; it is strictly controlled by the crystal packing (topochemical).

Diagram 1: Topochemical Polymerization of HCDA

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Caption: Topochemical polymerization pathway of HCDA from colorless monomer to blue polymer, and subsequent stress-induced transition to the red phase.

Part 5: Applications in Sensing & Liposomes

HCDA is distinct from other lipids due to its specific hydrochromic and thermochromic sensitivity.

Polymerized Liposomes (Drug Delivery)

HCDA is used to form "stealth" liposomes. Once polymerized, the vesicles become extremely stable against leakage and surfactant solubilization.

- Advantage: The C21 chain length provides a membrane thickness that is often more compatible with membrane proteins than the thicker C25 (PCDA) membranes.

Hydrochromic Sweat Pore Mapping

One of the most prominent modern applications of HCDA is in forensic science and biomedicine for mapping sweat pores.

- Mechanism: An HCDA-cesium salt complex is spin-coated onto a film.

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- Detection: When the film contacts moisture (sweat), the hydration of the cesium headgroup induces a conformational twist in the polymer backbone.
- Result: Instant color change from Blue

  Red and the activation of fluorescence.[1]
- Significance: This allows for high-resolution mapping of active sweat pores, used in fingerprint analysis (poroscopy).

Tunable Silica Nanocomposites

HCDA is used to functionalize silanes (e.g., via reaction with isocyanatopropyltriethoxysilane) to create hybrid organic-inorganic mesostructures.

- Tunability: By using HCDA (C21) instead of PCDA (C25), researchers can tune the d-spacing of the lamellar structure and the temperature at which the material changes color, allowing for customizable thermal sensors.

Data Summary: Homologous Series Comparison

Diacetylenic Lipid	Chain Length	Melting Point ( )	Polymer Color Transition ( )
HCDA (8,10)	C21	52 °C	~52 °C
TCDA (10,12)	C23	55 °C	~55 °C
PCDA (10,12)	C25	64 °C	~65 °C

Note: The correlation between lipid melting point and polymer color transition temperature (

) confirms that the chromatic shift is driven by the melting of the alkyl side chains, which exerts torque on the conjugated backbone.

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